

# Fluconazole Mesylate Quality Control & Purity Testing: A Technical Support Center

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Compound of Interest		
Compound Name:	Fluconazole mesylate	
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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the quality control and purity testing of **fluconazole mesylate**.

## **Frequently Asked Questions (FAQs)**

Q1: What are the primary analytical methods for **fluconazole mesylate** quality control?

A1: The primary analytical methods for the quality control of **fluconazole mesylate** are High-Performance Liquid Chromatography (HPLC) and Ultraviolet-Visible (UV-Vis) Spectrophotometry.[1][2][3] HPLC is predominantly used for assay, identification, and the determination of related substances (impurities).[4][5] UV-Vis spectrophotometry is a simpler and more cost-effective method often employed for quantification in dissolution testing and for routine assays.[1]

Q2: What are the typical pharmacopeial acceptance criteria for fluconazole assay and impurities?

A2: According to the United States Pharmacopeia (USP) and European Pharmacopoeia (EP), fluconazole drug substance typically must contain not less than 98.0% and not more than 102.0% of C13H12F2N6O, calculated on a dried basis.[6] The acceptance criteria for related substances are specified in the respective monographs, with limits for individual and total impurities.[6][7]



Fluconazole Assay and Impurity Acceptance Criteria (Pharmacopeial General Limits)

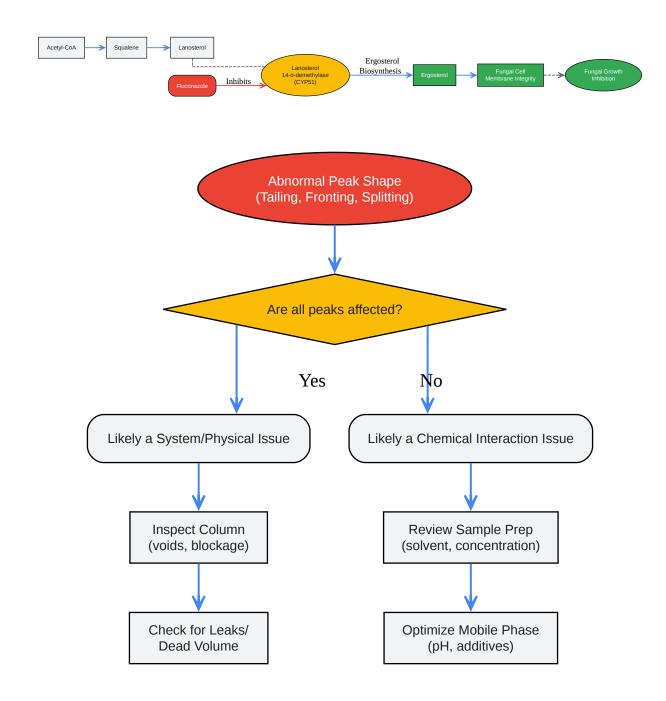
Test Parameter	USP Acceptance Criteria	EP Acceptance Criteria
Assay	98.0% - 102.0% (dried basis)	99.0% - 101.0% (dried substance)
Impurity A	Specified limit	Specified limit
Impurity B	Specified limit	Specified limit
Impurity C	Specified limit	Specified limit
Any Unspecified Impurity	Specified limit	Specified limit
Total Impurities	Specified limit	Specified limit

Note: Specific limits for impurities can vary and the official monograph should always be consulted.

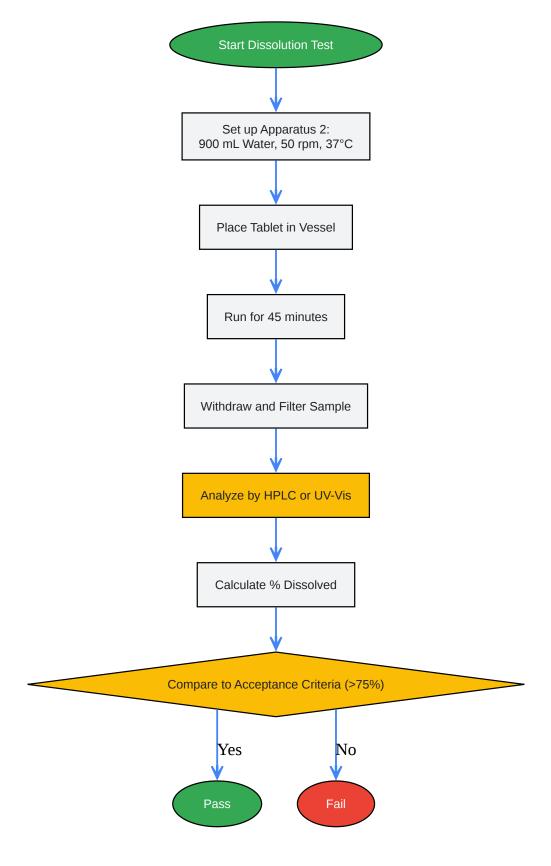
Q3: What is the mechanism of action of fluconazole?

A3: Fluconazole is a triazole antifungal agent that works by inhibiting the fungal cytochrome P450 enzyme, lanosterol 14-α-demethylase.[8][9][10] This enzyme is a critical component of the ergosterol biosynthesis pathway. By inhibiting this enzyme, fluconazole disrupts the synthesis of ergosterol, a vital component of the fungal cell membrane. This leads to increased membrane permeability, leakage of cellular contents, and ultimately, the inhibition of fungal growth.[8][11]









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